Introduction: Unveiling the Potential of a Fluorinated Benzimidazole Scaffold

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Compound of Interest

Compound Name:	*4,6-difluoro-1H-1,3-benzodiazol-2-amine*
CAS No.:	*1388063-46-4*
Cat. No.:	*B2612745*

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The **4,6-difluoro-1H-1,3-benzodiazol-2-amine** (also known as 4,6-difluoro-1H-benzimidazol-2-amine) represents a promising, yet underexplored, chemical scaffold for drug discovery.[1] Its core structure, a benzimidazole ring, is a well-established pharmacophore found in numerous FDA-approved drugs. The strategic placement of two fluorine atoms on the benzene ring is of particular interest; this modification can significantly enhance metabolic stability, membrane permeability, and binding affinity to target proteins.

However, the journey from a novel chemical entity to a viable drug candidate is contingent on rigorous preclinical evaluation. This guide, designed for researchers and drug development professionals, provides a comprehensive framework for the systematic in vitro testing of novel compounds derived from this scaffold. We will move beyond simple protocol recitation to explain the causal logic behind each experimental stage, ensuring a robust and self-validating approach to characterization. Our focus is to establish a clear, tiered workflow, from initial toxicity screening to preliminary mechanistic insights, enabling an objective comparison of novel derivatives against established benchmarks.

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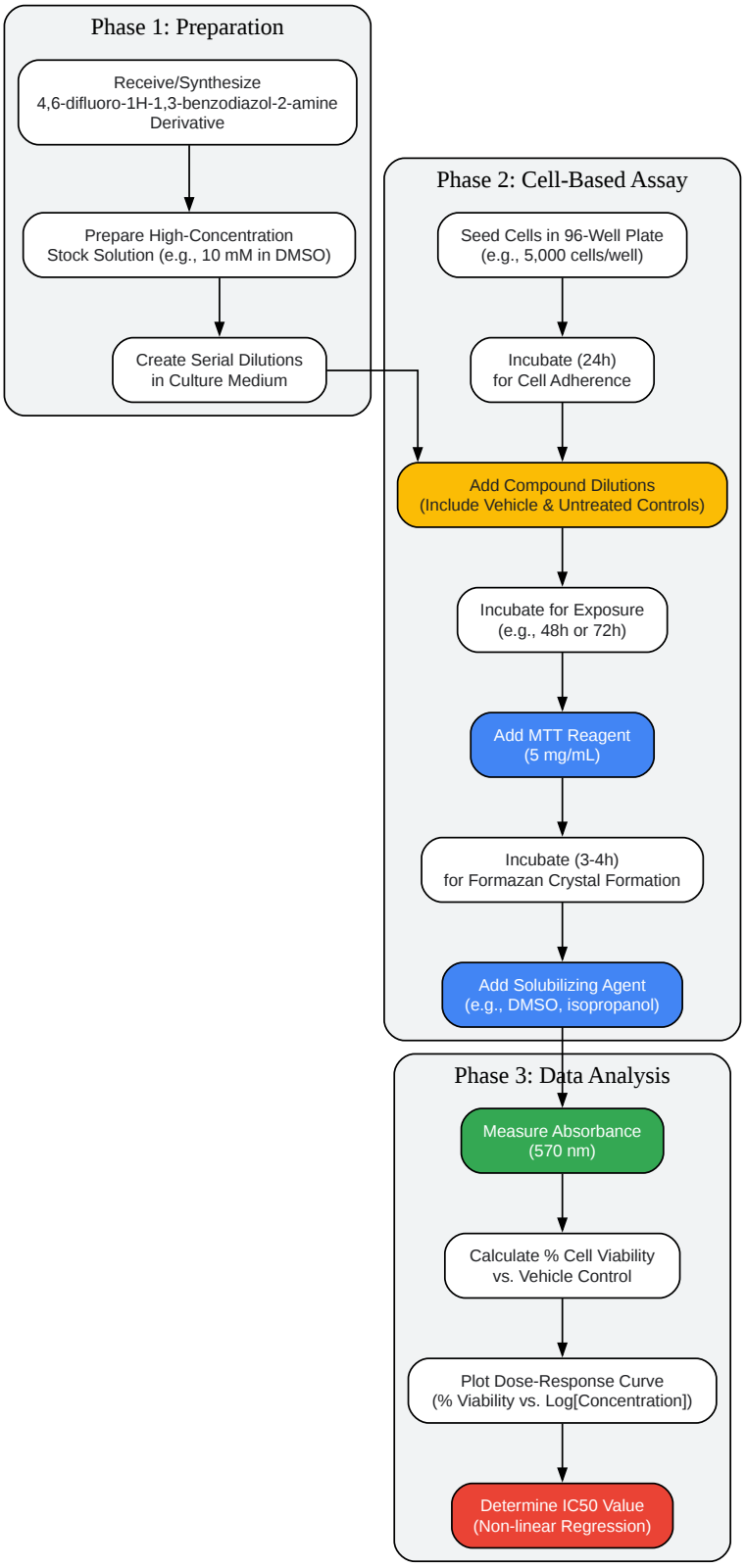
Part 1: The Gateway - Foundational Cytotoxicity Profiling

Expertise & Rationale: Before any investigation into specific biological activities (e.g., anticancer, antimicrobial), it is imperative to determine a compound's inherent cytotoxicity. This initial screening serves multiple critical functions: it identifies the concentration window for subsequent assays (the therapeutic window), flags compounds with excessive toxicity for early termination, and provides a preliminary assessment of selectivity.[2][3] Neglecting this step can lead to the misinterpretation of results in downstream assays and the wasteful allocation of resources.[2] We will utilize the MTT assay, a robust and widely adopted colorimetric method that measures cellular metabolic activity as a proxy for cell viability.[4] In living cells, mitochondrial dehydrogenases reduce the yellow tetrazolium salt (MTT) to a purple formazan product, the concentration of which is directly proportional to the number of viable cells.[5]

Experimental Workflow: Cytotoxicity Screening

Below is a DOT language script visualizing the logical flow from compound reception to data analysis in a typical cytotoxicity screening campaign.

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Caption: Workflow for determining compound cytotoxicity using the MTT assay.

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Detailed Protocol: MTT Cytotoxicity Assay

This protocol is a generalized template that should be optimized for specific cell lines.[5]

- Cell Seeding:
  - Culture selected cancer cell lines (e.g., A549 lung cancer, MCF-7 breast cancer) and a non-cancerous cell line (e.g., HEK293 embryonic kidney cells) to ~80% confluency.[4]
  - Trypsinize and resuspend cells in a complete growth medium to a concentration of 5×10^4 cells/mL.
  - Seed 100 µL of the cell suspension into each well of a 96-well microplate (yielding ~5,000 cells/well). Include wells with medium only for blank correction.
  - Incubate for 24 hours (37°C, 5% CO_2) to allow for cell attachment.[5]
- Compound Treatment:
  - Prepare a 10 mM stock solution of the test compound in sterile DMSO.
  - Perform serial dilutions of the stock solution in a complete growth medium to achieve a range of final concentrations (e.g., 0.1, 1, 10, 50, 100 µM).
  - Carefully remove the medium from the cells and replace it with 100 µL of the medium containing the various compound concentrations.
  - Include a vehicle control (medium with the highest equivalent concentration of DMSO) and an untreated control (medium only).
  - Incubate for the desired exposure time (typically 48 or 72 hours).
- MTT Addition and Measurement:
  - Following the treatment period, add 10 µL of a 5 mg/mL MTT solution to each well.[5]
  - Incubate for 3-4 hours at 37°C, allowing formazan crystals to form.

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- Carefully aspirate the medium and add 100 µL of DMSO or an appropriate solubilizing agent to each well to dissolve the formazan crystals.
- Measure the absorbance of each well using a microplate reader at a wavelength of 570 nm.[5]

- Data Analysis:
  - Subtract the average absorbance of the blank wells from all other wells.
  - Calculate the percentage of cell viability for each concentration relative to the vehicle control wells (which represent 100% viability).
  - Plot the percentage of cell viability against the logarithm of the compound concentration and determine the IC_{50} value (the concentration that inhibits 50% of cell growth) using non-linear regression analysis.[4]

Data Presentation: Comparative Cytotoxicity Profile

Quantitative data should be summarized for clear comparison. The IC_{50} value is the standard metric. A lower IC_{50} indicates higher potency.

Compound ID	Derivative Structure	IC_{50} (µM) on A549 (Lung Cancer)	IC_{50} (µM) on MCF-7 (Breast Cancer)	IC_{50} (µM) on HEK293 (Normal Kidney)	Selectivity Index (SI) for A549[1]
Control	Doxorubicin	0.8 ± 0.1	0.5 ± 0.08	1.2 ± 0.2	1.5
DFB-001	(Parent Scaffold)	Data	Data	Data	Calculate
DFB-002	(Derivative A)	Data	Data	Data	Calculate
DFB-003	(Derivative B)	Data	Data	Data	Calculate

[1]Selectivity Index (SI) = IC_{50} in normal cells / IC_{50} in cancer cells. A higher SI value is desirable, indicating selective toxicity towards cancer cells.

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Part 2: Exploring Biological Activity - A Comparative Framework

With foundational cytotoxicity data, we can proceed to investigate specific biological activities. Benzimidazole and benzothiazole scaffolds are known to possess a wide range of activities, including antimicrobial and anticancer effects.[6][7][8] This provides a logical starting point for screening **4,6-difluoro-1H-1,3-benzodiazol-2-amine** derivatives.

Alternative 1: Antimicrobial Activity Screening

Rationale: The emergence of antibiotic resistance necessitates the search for new antimicrobial agents.[7] Heterocyclic compounds, including benzothiazoles, have shown promise in this area.[6][9] A standard initial screen involves determining the Minimum Inhibitory Concentration (MIC) against a panel of pathogenic bacteria and fungi.

Experimental Approach (Brief):

- Method: Broth microdilution method.
- Organisms: A panel including Gram-positive bacteria (e.g., Staphylococcus aureus), Gram-negative bacteria (e.g., Escherichia coli), and fungal strains (e.g., Candida albicans).
- Procedure: Two-fold serial dilutions of the test compounds are prepared in 96-well plates containing microbial growth medium. A standardized inoculum of the microorganism is added to each well.
- Endpoint: The MIC is the lowest concentration of the compound that completely inhibits visible growth after a defined incubation period.
- Comparison: The results are compared against standard antibiotics (e.g., Ciprofloxacin) and antifungals (e.g., Fluconazole).

Alternative 2: Anticancer Activity & Mechanistic Probes

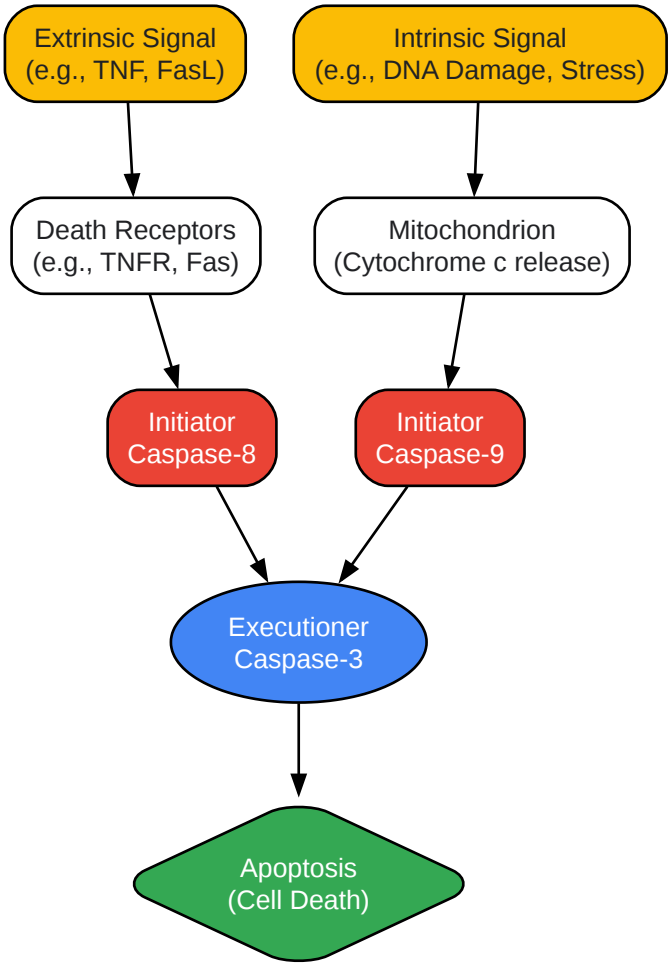
Rationale: Many benzothiazole-based compounds exhibit potent anticancer activity.[8][10] If initial cytotoxicity screens show high potency and selectivity against cancer cell lines, the next

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logical step is to investigate the underlying mechanism of action (MOA). A common MOA for anticancer drugs is the induction of apoptosis, or programmed cell death.

Probing the Mechanism - Apoptosis Induction: Apoptosis can be initiated through two main pathways: the extrinsic (death receptor-mediated) and the intrinsic (mitochondrial-mediated) pathways. Both converge on the activation of executioner caspases (e.g., Caspase-3), which orchestrate the dismantling of the cell.

Below is a DOT language script visualizing this convergent pathway.



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Caption: The convergence of extrinsic and intrinsic apoptosis pathways.

Recommended Mechanistic Assays:

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- Caspase-Glo® 3/7 Assay: A luminescent assay that measures the activity of caspases-3 and -7. An increase in luminescence after compound treatment indicates apoptosis induction.

- Annexin V/Propidium Iodide (PI) Staining: A flow cytometry-based assay that can distinguish between healthy, early apoptotic, late apoptotic, and necrotic cells.

- Cell Cycle Analysis: Treatment with a compound may cause arrest at a specific phase of the cell cycle (e.g., G2/M), which can be a precursor to apoptosis.[11] This is analyzed by staining DNA with a fluorescent dye like PI and using flow cytometry.

Conclusion

The systematic in vitro evaluation of novel **4,6-difluoro-1H-1,3-benzodiazol-2-amine** derivatives requires a tiered and logical approach. This guide provides a robust framework, beginning with essential cytotoxicity profiling to establish a compound's therapeutic window and selectivity. Based on these initial findings and the known biological activities of related heterocyclic structures, subsequent investigations can be rationally directed towards areas of high potential, such as antimicrobial or anticancer activity. By employing validated assays and focusing on understanding the mechanism of action, researchers can efficiently identify promising lead candidates from this scaffold for further, more complex preclinical development.

References

- Title: In Vitro Cytotoxicity Assays.
- Title: Using an in vitro cytotoxicity assay to aid in compound selection for in vivo safety studies.
- Title: Application Notes and Protocols: In Vitro Cytotoxicity Assay of a Novel Compound on Cancer Cell Lines.
- Title: In Vitro Cytotoxicity Assays: Applications in Drug Discovery.
- Title: In Vitro Cytotoxicity Testing of Novel Drug Molecules Using MTT Assay.
- Title: Synthesis, Characterization, and Antimicrobial Activity of Schiff Bases Derived From 4, 6 - Difluoro - 2 - Amino Benzothiazole.
- Title: **4,6-difluoro-1H-1,3-benzodiazol-2-amine**.
- Title: 5,6-Difluoro-1H-1,3-benzodiazol-2-amine.
- Title: SYNTHESIS AND BIOLOGICAL EVALUATION OF SOME 1, 3- BENZTHIAZOLES DERIVATIVES.
- Title: Synthesis and biological evaluation of some 4-(6-substituted-1,3-benzothiazol-2-yl)amino-1,3-thiazole-2-amines and their Schiff bases.

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- Title: Mechanistic Insights and Anti-cancer Activity of 2H-benzo[b][2][12]oxazin-3(4H)-one Linked 1,2,3-Triazoles in Human Cancer Cells. Source: PMC (PubMed Central). URL:

- Title: Synthesis, Characterization, and Anticancer Activity of Benzothiazole Aniline Derivatives and Their Platinum (II) Complexes as New Chemotherapy Agents.
- Title: Synthesis and Biological Activity of 1,3,4-Oxadiazoles Used in Medicine and Agriculture.
- Title: Novel Derivatives of diphenyl-1,3,4-oxadiazol as Ligands of Benzodiazepine Receptors; Synthesize, Binding.
- Title: Synthesis, Investigation of Anticancer and Antioxidant Activity of Certain 2,4-Diaryl Substituted Benzodiazepine and Benzothiazepines Derived From Vanillin.
- Title: Recent Developments of 1,3,4-Thiadiazole Compounds as Anticancer Agents.
- Title: Synthesis of new benzothiazole derivatives with in-depth In-vitro, In-vivo anti-oxidant, anti-inflammatory and anti-ulcer activities.
- Title: A class of carbonic anhydrase II and VII-selective inhibitors.
- Title: Synthesis and in vitro evaluation of new benzothiazole derivatives as schistosomicidal agents.
- Title: 4-(Benzo[d]thiazol-2-yl)-1-(2-nitrophenyl)-1H-1,2,3-triazol-5-amine.
- Title: Inhibitory Activity of 4-Benzylidene Oxazolones Derivatives of Cinnamic Acid on Human Acetylcholinesterase and Cognitive Improvements in a Mouse Model.

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Sources

- 1. 4,6-difluoro-1H-1,3-benzodiazol-2-amine | C7H5F2N3 | CID 81449901 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. In Vitro Cytotoxicity Assays [lnhlifesciences.org]
- 3. Using an in vitro cytotoxicity assay to aid in compound selection for in vivo safety studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. pdf.benchchem.com [pdf.benchchem.com]

- 6. ijpbs.com [ijpbs.com]
- 7. ijrpc.com [ijrpc.com]
- 8. mdpi.com [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. Synthesis of new benzothiazole derivatives with in-depth In-vitro, In-vivo anti-oxidant, anti-inflammatory and anti-ulcer activities - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Mechanistic Insights and Anti-cancer Activity of 2H-benzo[b][1,4]oxazin-3(4H)-one Linked 1,2,3-Triazoles in Human Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 12. kosheeka.com [kosheeka.com]

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